

Investigating Anamorelin for cancer anorexiacachexia syndrome (CACS)

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Compound of Interest		
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Anamorelin for Cancer Anorexia-Cachexia Syndrome: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cancer Anorexia-Cachexia Syndrome (CACS) is a multifactorial and debilitating condition characterized by a progressive loss of appetite and skeletal muscle mass, with or without the loss of fat.[1] This syndrome, which cannot be fully reversed by conventional nutritional support, is associated with a poor quality of life and is a strong predictor of mortality in cancer patients.[1] Anamorelin (also known as anamorelin hydrochloride) is an orally active, selective ghrelin receptor agonist that has been investigated as a therapeutic agent for CACS.[2][3][4] This technical guide provides an in-depth overview of anamorelin, focusing on its mechanism of action, clinical trial data, and experimental protocols.

Mechanism of Action: The Ghrelin Signaling Pathway

Anamorelin mimics the action of ghrelin, an endogenous peptide hormone primarily secreted by the stomach, by binding to and activating the growth hormone secretagogue receptor (GHSR-1a).[5] This interaction initiates a cascade of downstream signaling events that influence appetite, metabolism, and inflammation.[3][5]

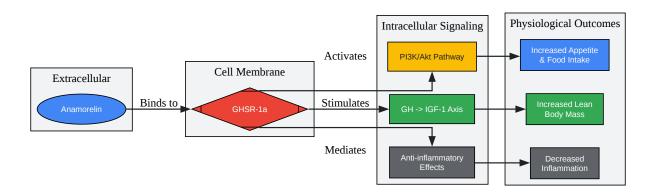


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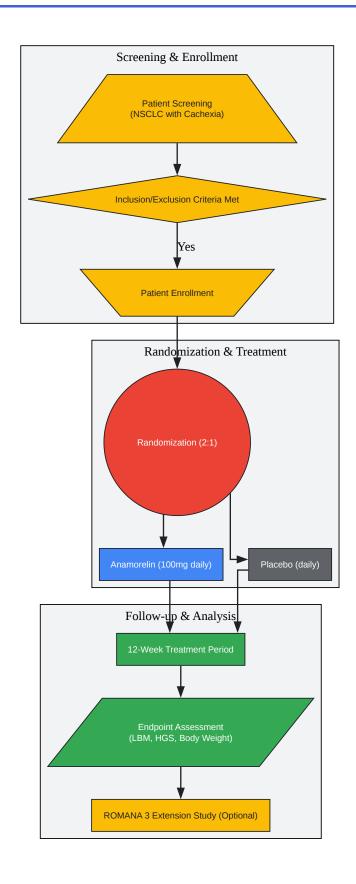
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Activation of GHSR-1a in the hypothalamus stimulates or exigenic neurons, leading to an increase in appetite and food intake. [6][7] Furthermore, anamorelin stimulates the secretion of growth hormone (GH) from the pituitary gland, which in turn promotes the production of insulin-like growth factor 1 (IGF-1). [4][5] Both GH and IGF-1 have anabolic effects, contributing to an increase in lean body mass and muscle strength. [4] Anamorelin's mechanism also involves anti-inflammatory effects, potentially by modulating the levels of inflammatory cytokines like TNF- α and IL-6, which are implicated in the pathogenesis of cachexia. [5]









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